

An In-depth Technical Guide to 1-Boc-piperidine-3-acetic acid

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Compound of Interest

Compound Name: 1-Boc-piperidine-3-acetic acid

Cat. No.: B070066

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This technical guide provides a comprehensive overview of **1-Boc-piperidine-3-acetic acid**, a versatile building block in medicinal chemistry and pharmaceutical development. It is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis.

General Information

1-Boc-piperidine-3-acetic acid is a derivative of piperidine, a common scaffold in many biologically active compounds. The presence of the tert-butyloxycarbonyl (Boc) protecting group on the piperidine nitrogen enhances its stability and utility in multi-step organic syntheses.^{[1][2]} This compound is chiral and exists as a racemic mixture or as individual (R) and (S) enantiomers. These chiral variants are crucial for the development of stereospecific pharmaceuticals.

Table 1: Chemical Abstract Service (CAS) Numbers

Compound Name	CAS Number
1-Boc-piperidine-3-acetic acid (racemic)	183483-09-2 ^{[3][4]} , 143900-44-1 ^[5]
(R)-(1-Boc-piperidin-3-yl)acetic acid	912940-89-7 ^[1]
(S)-(1-Boc-piperidin-3-yl)acetic acid	941289-27-6 ^{[2][6][7]}

Physicochemical Properties

The physical and chemical properties of **1-Boc-piperidine-3-acetic acid** are summarized in the table below. These properties are essential for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₁ NO ₄	[1][2][4]
Molecular Weight	243.3 g/mol	[1][2][4]
Appearance	White to light yellow solid or powder	[1][2]
Purity	≥ 95-98% (typically analyzed by HPLC)	[1][2][4]
Storage Conditions	0-8°C	[1][2]
Solubility	Soluble in organic solvents like ethanol and dimethylformamide; sparingly soluble in water.	[8]

Synthesis and Experimental Protocols

The synthesis of **1-Boc-piperidine-3-acetic acid** and its derivatives is a multi-step process that often starts from readily available precursors like 3-hydroxypyridine or L-glutamic acid.[9] A general synthetic strategy involves the formation of the piperidine ring, introduction of the acetic acid moiety, and subsequent protection of the nitrogen atom with a Boc group.

General Experimental Protocol for Boc Protection:

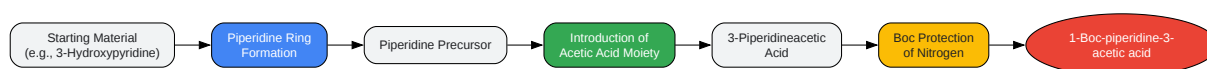
A common method for the introduction of the Boc protecting group onto a piperidine derivative involves the reaction with di-tert-butyl dicarbonate (Boc₂O). The following is a representative

protocol based on literature procedures for the Boc protection of amine-containing compounds. [9][10]

- **Dissolution:** The piperidine precursor (1 equivalent) is dissolved in a suitable organic solvent (e.g., dichloromethane, methanol) in a round-bottom flask equipped with a magnetic stir bar.
- **Base Addition:** An appropriate base, such as triethylamine or sodium bicarbonate, is added to the solution to facilitate the reaction.
- **Reagent Addition:** Di-tert-butyl dicarbonate (Boc₂O) (typically 1.05-1.2 equivalents) is added to the reaction mixture.
- **Reaction:** The reaction is stirred at room temperature for a period ranging from a few hours to overnight, with progress monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, the reaction mixture is typically quenched with water or a mild acidic solution. The aqueous phase is then extracted with an organic solvent.
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g., Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield the crude product, which can be further purified by column chromatography if necessary.

General Workflow for Synthesis:

The following diagram illustrates a generalized synthetic workflow for obtaining **1-Boc-piperidine-3-acetic acid** from a suitable starting material.



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A generalized synthetic workflow for **1-Boc-piperidine-3-acetic acid**.

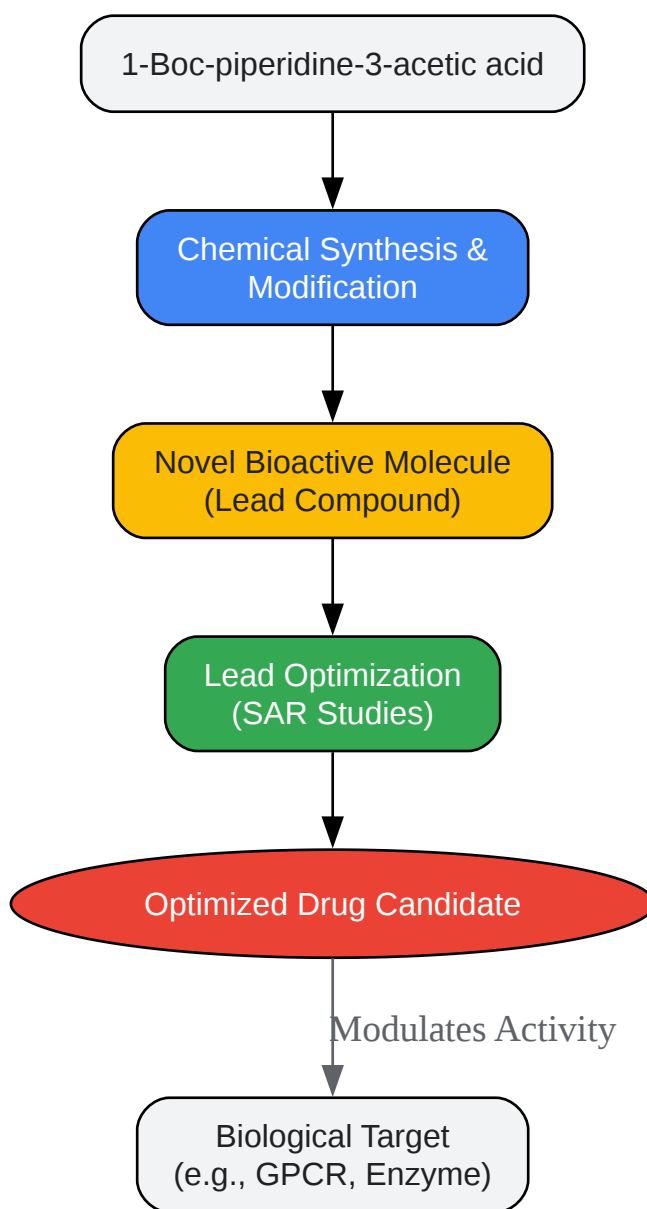
Applications in Research and Drug Development

1-Boc-piperidine-3-acetic acid is a valuable building block in medicinal chemistry due to the prevalence of the piperidine scaffold in a wide range of pharmaceuticals. The Boc protecting group allows for selective chemical modifications at other positions of the molecule.

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of various pharmaceutical agents.^{[1][2]} Specifically, it has been utilized in the development of analgesics and anti-inflammatory drugs.^{[2][7]}
- **Drug Discovery:** The unique structure of this compound allows for the modification and optimization of drug candidates, which can lead to enhanced efficacy and reduced side effects.^[1] The introduction of the piperidine moiety can improve the pharmacokinetic properties of a drug molecule.
- **Biochemical Research:** This compound is employed in studies investigating enzyme interactions and receptor binding, contributing to a deeper understanding of biological processes and disease mechanisms.^[1]
- **Peptide Chemistry:** The Boc-protected nature of this molecule makes it a suitable component in peptide synthesis, where controlled and selective reactions are paramount.^{[2][7]}
- **Ligand and Catalyst Synthesis:** The chiral versions of this compound are used in asymmetric synthesis to create specific ligands and catalysts.^{[2][7]}

Signaling Pathway and Drug Target Interaction:

While **1-Boc-piperidine-3-acetic acid** is a building block and not an active pharmaceutical ingredient itself, it is a component of molecules that target a variety of biological pathways. The piperidine core is a common feature in drugs targeting G-protein coupled receptors (GPCRs), ion channels, and various enzymes. The logical relationship in its application in drug discovery is illustrated below.



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Logical workflow of utilizing **1-Boc-piperidine-3-acetic acid** in drug discovery.

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